

What are the physical and chemical properties of Cyclopentyl isocyanate?

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Compound of Interest

Compound Name: *Cyclopentyl isocyanate*

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Cyclopentyl Isocyanate: A Technical Whitepaper

For Researchers, Scientists, and Drug Development Professionals

Introduction

Cyclopentyl isocyanate (C_5H_9NCO) is a cyclic aliphatic isocyanate that serves as a valuable reagent and building block in organic synthesis.^[1] Its utility is primarily derived from the highly reactive isocyanate functional group (-N=C=O), which readily participates in nucleophilic addition reactions.^[1] This reactivity makes it a key intermediate in the production of a diverse range of chemical products, including pharmaceuticals and agrochemicals.^{[1][2]} This document provides a comprehensive overview of the physical and chemical properties of **Cyclopentyl isocyanate**, intended for professionals in research and development.

Physical and Chemical Properties

Cyclopentyl isocyanate is a colorless to light yellow liquid with a distinct, pungent odor.^[1] It is a flammable liquid and should be handled with appropriate safety precautions.^[3] A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₉ NO	[3]
Molecular Weight	111.14 g/mol	[3]
CAS Number	4747-71-1	[3]
Appearance	Colorless to light yellow, clear liquid	[1][4]
Boiling Point	147 °C	[2][5]
Density	0.986 g/mL at 25 °C	[5]
Vapor Pressure	2.83 psi (at 20 °C)	[5]
Flash Point	36 °C (96.8 °F)	[2][4]
Refractive Index	n _{20/D} 1.447	[4][5]
Solubility	Moderately soluble in organic solvents. Reacts with water.	[1][6]
Storage Temperature	2-8°C	

Chemical Reactivity

The chemical behavior of **Cyclopentyl isocyanate** is dominated by the electrophilic nature of the carbon atom in the isocyanate group. This makes it susceptible to attack by a wide range of nucleophiles.

Reactions with Nucleophiles

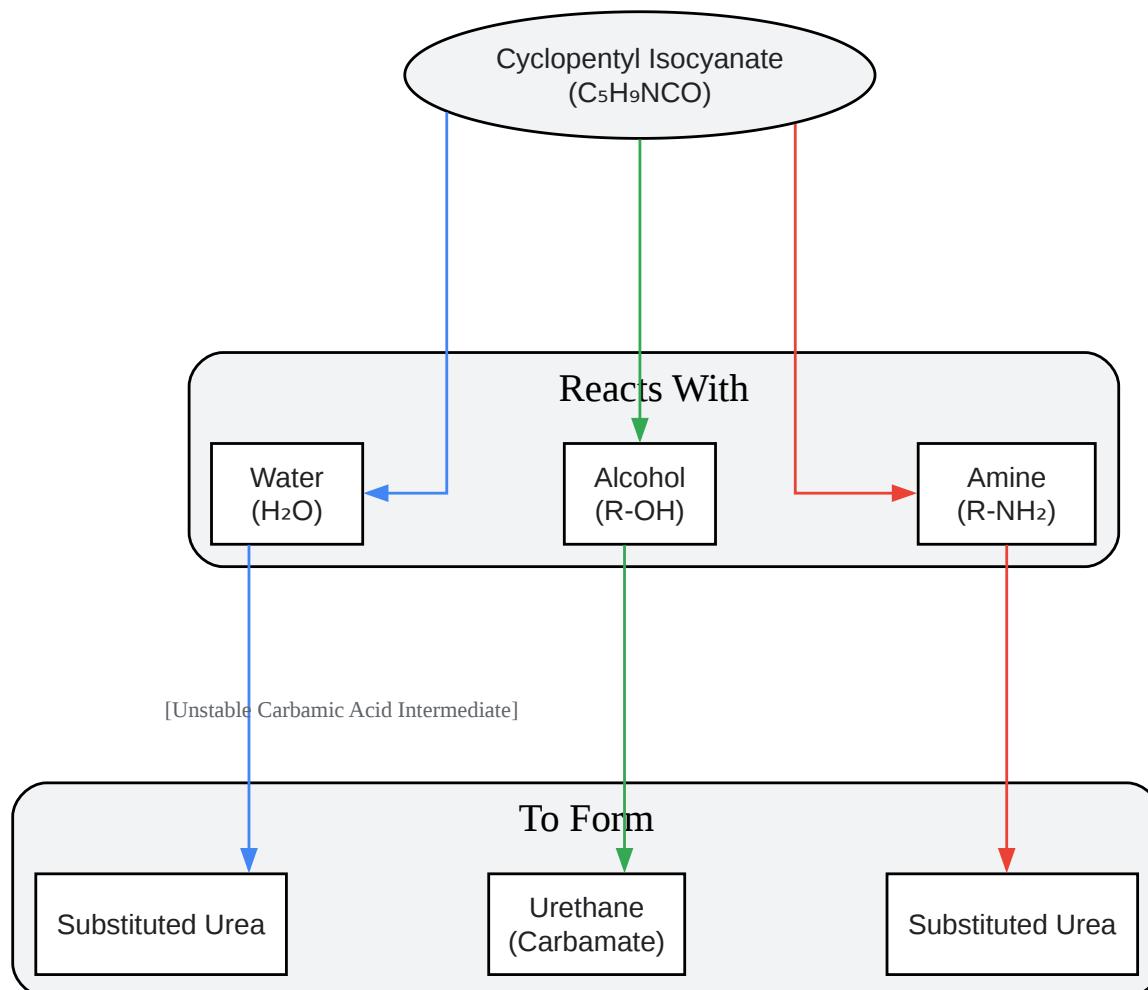
- With Water: **Cyclopentyl isocyanate** reacts with water or moisture to form an unstable carbamic acid intermediate, which then decomposes to yield a substituted urea and carbon dioxide.[1] This reactivity necessitates handling under anhydrous conditions to prevent unwanted side reactions and polymerization.[1][7]
- With Alcohols: In the presence of an alcohol, **Cyclopentyl isocyanate** undergoes an addition reaction to form a urethane (also known as a carbamate). This is a common reaction for the synthesis of various polyurethane precursors and other functionalized molecules.

- With Amines: The reaction with primary or secondary amines is typically rapid and exothermic, resulting in the formation of a substituted urea. This reaction is fundamental in the synthesis of various agrochemicals and pharmaceutical compounds.

Polymerization

Isocyanates, including **Cyclopentyl isocyanate**, can undergo self-polymerization, particularly in the presence of certain catalysts or upon exposure to heat.^[1] Proper storage and handling are crucial to mitigate this risk.

The following diagram illustrates the primary reaction pathways of **Cyclopentyl isocyanate** with common nucleophiles.



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Caption: Reactivity of **Cyclopentyl Isocyanate** with Nucleophiles.

Experimental Protocols and Handling

Detailed experimental protocols for the synthesis of **Cyclopentyl isocyanate** are not widely published as it is a commercially available chemical. However, proper handling and use in

experimental settings are critical due to its reactivity and hazardous nature.

General Handling and Storage

- **Handling:** **Cyclopentyl isocyanate** should only be handled in a well-ventilated area, preferably under a chemical fume hood.^[7] Personal protective equipment, including safety goggles, chemical-resistant gloves, and a lab coat, is mandatory.^[8] In case of inadequate ventilation, respiratory protection should be worn.^[9] All sources of ignition, such as open flames and hot surfaces, must be avoided as it is a flammable liquid.^{[7][9]} Use of non-sparking tools is recommended.^{[7][9]}
- **Storage:** Store in a tightly closed container in a cool, dry, and well-ventilated place.^[7] It is recommended to store under an inert atmosphere, such as nitrogen, to prevent reaction with moisture.^[7] The recommended storage temperature is between 2-8°C.

Safety and Hazards

Cyclopentyl isocyanate is classified as a flammable liquid and vapor.^{[3][9]} It is harmful if swallowed, in contact with skin, or if inhaled.^{[3][8][9]} It can cause skin irritation, serious eye irritation, and may cause allergy or asthma symptoms or breathing difficulties if inhaled.^{[8][9]} For detailed safety information, always refer to the latest Safety Data Sheet (SDS) provided by the supplier.^{[7][9]}

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